

# CEP-37440: Application Notes and Protocols for Cell Culture

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## Compound of Interest

Compound Name:	CEP-37440
Cat. No.:	B612000

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## Introduction

**CEP-37440** is a potent, orally bioavailable, dual inhibitor of Focal Adhesion Kinase (FAK) and Anaplastic Lymphoma Kinase (ALK).<sup>[1][2][3][4]</sup> It functions as an ATP-competitive inhibitor, demonstrating significant activity in disrupting signal transduction pathways mediated by FAK and ALK.<sup>[4]</sup> This disruption ultimately leads to the inhibition of tumor cell growth in cells overexpressing these kinases.<sup>[1][2]</sup> Dysregulation and gene rearrangements of ALK, a member of the insulin receptor superfamily, are associated with various tumors.<sup>[1][2]</sup> Similarly, FAK, a cytoplasmic tyrosine kinase and a signal transducer for integrins, is often upregulated and constitutively activated in many types of cancer, playing a crucial role in cell migration, proliferation, and survival.<sup>[1][2]</sup>

These application notes provide detailed protocols for the solubilization and preparation of **CEP-37440** for use in cell culture experiments, along with a summary of its key characteristics.

## Data Presentation

## Chemical Properties and Solubility

Property	Value	Source
Molecular Formula	$C_{30}H_{38}ClN_7O_3$	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	580.1 g/mol	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	White to yellow solid	<a href="#">[5]</a>
Solubility in DMSO	100 mg/mL (172.38 mM) (ultrasonication may be required)	<a href="#">[5]</a>
	30 mg/mL	<a href="#">[6]</a>
	10 mM	<a href="#">[7]</a>
	2.2 mg/mL (3.79 mM) (sonication recommended)	<a href="#">[8]</a>
Solubility in DMF	12 mg/mL	<a href="#">[6]</a>
Solubility in DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL	<a href="#">[6]</a>

## In Vitro Activity

Target	IC <sub>50</sub> (Enzymatic Assay)	IC <sub>50</sub> (Cellular Assay)	Source
FAK	2.3 nM	88 nM	<a href="#">[9]</a>
ALK	3.5 nM	40 nM	<a href="#">[9]</a>

Note: IC<sub>50</sub> values can vary depending on the specific assay conditions and cell lines used.

## Experimental Protocols

### Preparation of CEP-37440 Stock Solution (10 mM in DMSO)

Materials:

- **CEP-37440** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

**Procedure:**

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing: Accurately weigh the desired amount of **CEP-37440** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.8 mg of **CEP-37440** (Molecular Weight: 580.1 g/mol ).
- Dissolution: Add the appropriate volume of high-quality, anhydrous DMSO to the vial containing the **CEP-37440** powder. For a 10 mM stock, if you weighed 5.8 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution vigorously until the powder is completely dissolved. If dissolution is slow, gentle warming or brief sonication in an ultrasonic water bath may be necessary to fully dissolve the compound.<sup>[5]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C or -80°C. When stored at -20°C, the solution is stable for up to 1 year, and at -80°C, it is stable for up to 2 years.<sup>[5]</sup>

## Preparation of Working Solutions for Cell Culture

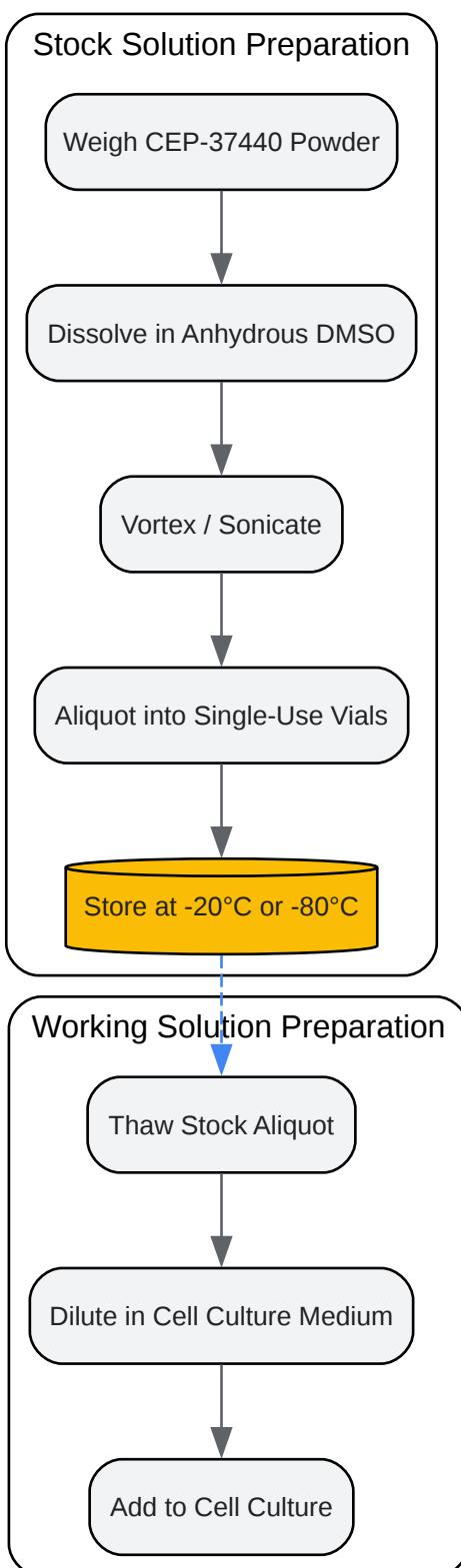
**Materials:**

- **CEP-37440** stock solution (e.g., 10 mM in DMSO)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Thawing: Thaw a single aliquot of the **CEP-37440** stock solution at room temperature.
- Dilution: Prepare working solutions by diluting the stock solution in fresh, pre-warmed cell culture medium. It is recommended to perform serial dilutions to achieve the desired final concentration.
  - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.
- Example Dilution for a 1  $\mu\text{M}$  Final Concentration:
  - Prepare an intermediate dilution by adding 1  $\mu\text{L}$  of the 10 mM stock solution to 999  $\mu\text{L}$  of cell culture medium to get a 10  $\mu\text{M}$  solution.
  - Add the appropriate volume of this 10  $\mu\text{M}$  solution to your cell culture plates to achieve the final desired concentration of 1  $\mu\text{M}$ . For example, add 100  $\mu\text{L}$  of the 10  $\mu\text{M}$  solution to 900  $\mu\text{L}$  of medium in a well.
- Application to Cells: Immediately add the freshly prepared working solution to your cell cultures. Ensure even mixing by gently swirling the plate.
- Controls: Always include a vehicle control (medium with the same final concentration of DMSO as the drug-treated wells) in your experiments.

## Mandatory Visualizations



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Caption: Workflow for **CEP-37440** Stock and Working Solution Preparation.

Caption: **CEP-37440** Dual Inhibition of ALK and FAK Signaling Pathways.

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